Personal protective equipment for handling STM3006

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Compound of Interest

Compound Name:	*STM3006*
Cat. No.:	*B15608105*

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Essential Safety and Handling Guide for STM3006

Audience: Researchers, scientists, and drug development professionals.

This guide provides essential safety and logistical information for the handling and disposal of **STM3006**, a potent and selective inhibitor of the METTL3 enzyme utilized in cancer research. Adherence to these procedural steps is critical for ensuring laboratory safety.

Personal Protective Equipment (PPE) for Handling STM3006

Proper personal protective equipment is mandatory to prevent exposure and ensure safety when working with **STM3006**. The following table summarizes the required PPE.

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PPE Category	Item	Specification/Guideline
Eye Protection	Safety Glasses/Goggles	Must be worn at all times to protect from splashes.
Face Shield	Recommended when handling larger quantities or if there is a significant risk of splashing.	
Hand Protection	Gloves	Chemical-impermeable gloves are required.
Body Protection	Lab Coat	A standard lab coat should be worn to protect skin and clothing.
Protective Clothing	Wear suitable protective clothing to avoid skin contact. [1]	
Respiratory	Ventilation	Handle in a well-ventilated place.[1]
Respirator	If dust formation is likely, a respirator may be necessary. Wear a self-contained breathing apparatus for firefighting if necessary.[1]	

Operational Plan: Handling and Storage

Handling:

- Avoid contact with skin and eyes.[1]
- Prevent the formation of dust and aerosols.[1]
- Use in a well-ventilated area.[1]
- Wash hands thoroughly after handling.

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Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.

Disposal Plan

The disposal of **STM3006** and its containers must be conducted in accordance with all applicable local, state, and federal regulations.

- Chemical Disposal: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[1] Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[1]

Experimental Workflow for Safe Handling of STM3006

The following diagram outlines the procedural steps for the safe handling of **STM3006** in a laboratory setting.



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Caption: Workflow for the safe handling of **STM3006**, from preparation to disposal.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
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